

Personal protective equipment for handling 6-Chloroimidazo[1,2-b]pyridazine

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Compound of Interest

Compound Name: 6-Chloroimidazo[1,2-b]pyridazine

Cat. No.: B1266833

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Essential Safety and Handling Guide for 6-Chloroimidazo[1,2-b]pyridazine

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **6-Chloroimidazo[1,2-b]pyridazine**. It outlines the necessary personal protective equipment (PPE), operational procedures, and disposal plans to ensure a safe laboratory environment.

Chemical and Hazard Information

Identifier	Value
Chemical Name	6-Chloroimidazo[1,2-b]pyridazine
CAS Number	6775-78-6
Molecular Formula	C6H4ClN3
Hazard Statements	H315 - Causes skin irritation.[1][2] H319 - Causes serious eye irritation.[1][2] H335 - May cause respiratory irritation.[1][2]
Signal Word	Warning[1][2]

Operational Plan: From Receipt to Disposal

This section details the step-by-step procedures for safely handling **6-Chloroimidazo[1,2-b]pyridazine** throughout its lifecycle in the laboratory.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a dry, cool, and well-ventilated area.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)
- Store away from strong oxidizing agents.[\[1\]](#)

2. Handling and Use:

- All handling of **6-Chloroimidazo[1,2-b]pyridazine** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#)
- Do not breathe dust, mist, or spray.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Wear appropriate personal protective equipment (PPE) as detailed in the safety plan below.
- Practice good industrial hygiene: do not eat, drink, or smoke in the work area.[\[1\]](#) Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[4\]](#)

3. Disposal Plan:

- Dispose of waste in accordance with local, regional, and national regulations.
- Contaminated materials and the compound itself should be treated as hazardous waste.
- The recommended disposal method is incineration in an authorized facility equipped with an afterburner and a flue gas scrubber.[\[1\]](#)
- Do not dispose of the chemical into drains or the environment.[\[1\]](#)

Safety Plan: Personal Protective Equipment (PPE) and Emergency Procedures

A comprehensive safety plan is critical to mitigate the risks associated with handling **6-Chloroimidazo[1,2-b]pyridazine**.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specific Equipment	Standard
Eye and Face Protection	Chemical goggles or safety glasses. A face shield is also recommended.[1]	29 CFR 1910.133[1]
Hand Protection	Protective gloves (e.g., nitrile rubber).	29 CFR 1910.138[1]
Skin and Body Protection	Wear suitable protective clothing, such as a lab coat.	
Respiratory Protection	In case of inadequate ventilation, wear a NIOSH-approved respirator.	29 CFR 1910.134[1]
Foot Protection	Safety shoes are recommended.	29 CFR 1910.136[1]

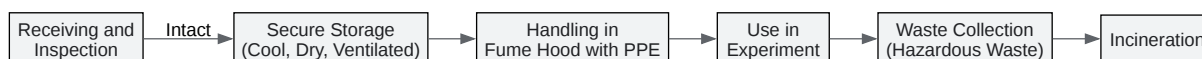
Emergency Procedures:

- In case of Inhalation: Move the affected person to fresh air and keep them comfortable for breathing. If breathing is difficult, provide artificial respiration and seek medical attention.[1][2]
- In case of Skin Contact: Immediately wash the affected area with plenty of soap and water. [1][2] Get medical advice if skin irritation persists.[2]
- In case of Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do so.[1] Seek immediate medical

attention.[1]

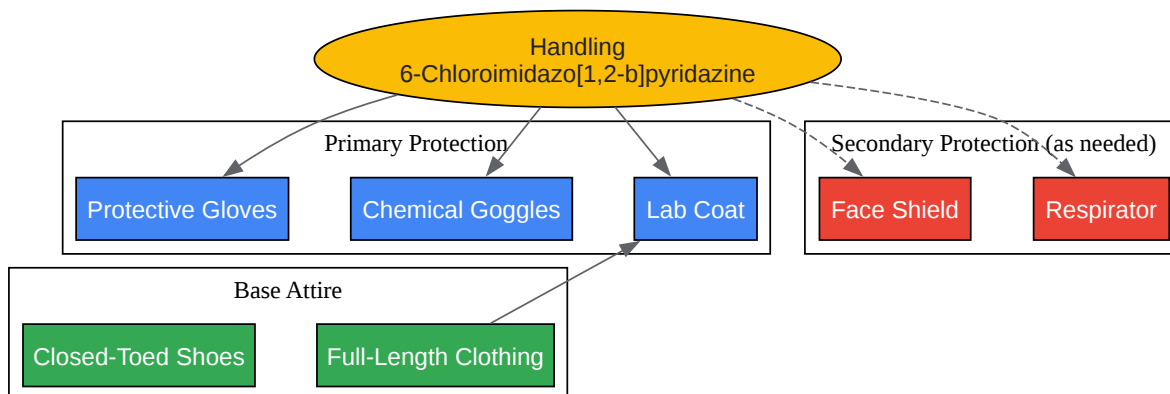
- In case of Ingestion: Do NOT induce vomiting.[1] Rinse the mouth with water and seek medical attention.[1]
- Accidental Release: Evacuate the area. Only qualified personnel wearing appropriate PPE should handle the cleanup.[1] Sweep or shovel the spilled material into a suitable container for disposal, minimizing dust generation.[1]

Diagrams



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Caption: Workflow for handling **6-Chloroimidazo[1,2-b]pyridazine**.



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Caption: Logical relationship of personal protective equipment.

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